

Solubility Profile of 4-(4-Nitrophenyl)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Nitrophenyl)pyrimidine

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This technical guide provides an in-depth overview of the solubility characteristics of **4-(4-Nitrophenyl)pyrimidine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document outlines a comprehensive experimental protocol for determining its solubility in common laboratory solvents. The methodologies described are based on established techniques for analogous pyrimidine derivatives.

Quantitative Solubility Data

A thorough literature search did not yield specific quantitative solubility data for **4-(4-Nitrophenyl)pyrimidine**. However, studies on structurally similar pyrimidine derivatives indicate a general trend of solubility in various organic solvents. For accurate characterization, experimental determination is necessary. The following table provides a template for presenting such empirically derived data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method
e.g., Ethanol	25	Data Not Available	Data Not Available	Gravimetric
e.g., Methanol	25	Data Not Available	Data Not Available	Gravimetric
e.g., Acetone	25	Data Not Available	Data Not Available	Gravimetric
e.g., Dichloromethane	25	Data Not Available	Data Not Available	Gravimetric
e.g., Ethyl Acetate	25	Data Not Available	Data Not Available	Gravimetric
e.g., Dimethyl Sulfoxide (DMSO)	25	Data Not Available	Data Not Available	Gravimetric
e.g., N,N-Dimethylformamide (DMF)	25	Data Not Available	Data Not Available	Gravimetric
e.g., Water	25	Data Not Available	Data Not Available	Gravimetric

Experimental Protocols

The following protocols describe the well-established gravimetric and shake-flask methods for determining the equilibrium solubility of a solid compound in a liquid solvent.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating the solute from a known mass of the solvent, and determining the mass of the dissolved solute.

Materials:

- **4-(4-Nitrophenyl)pyrimidine** (solid)
- Selected solvents (e.g., ethanol, methanol, acetone, water)
- Analytical balance
- Thermostatic shaker or water bath
- Conical flasks with stoppers
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of solid **4-(4-Nitrophenyl)pyrimidine** to a conical flask containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the flask and place it in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the solution to stand undisturbed at the constant temperature for a few hours to let the excess solid settle.
- **Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed syringe and filter it through a membrane filter (e.g., 0.45 µm) into a pre-weighed, dry evaporation dish. This step is critical to remove all undissolved solid particles.
- **Solvent Evaporation:** Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
- **Mass Determination:** Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it on an analytical balance. Repeat the drying and weighing process

until a constant mass is obtained.

- Calculation: The solubility is calculated using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of dish + solute}) - (\text{Mass of dish})] / (\text{Volume of filtrate in mL}) * 100}$$

Isothermal Shake-Flask Method

This is a widely recognized method for determining equilibrium solubility.

Materials:

- **4-(4-Nitrophenyl)pyrimidine** (solid)
- Selected solvents
- Glass vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- Analytical instrumentation for concentration analysis (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

- Preparation: Add an excess of solid **4-(4-Nitrophenyl)pyrimidine** to vials containing a precise volume of the test solvent.
- Equilibration: Tightly cap the vials and place them in a shaking incubator at a constant temperature for an extended period (e.g., 48-72 hours) to reach equilibrium.
- Phase Separation: Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Analysis: Carefully take an aliquot of the clear supernatant and dilute it with a suitable solvent. Determine the concentration of **4-(4-Nitrophenyl)pyrimidine** in the diluted sample using a calibrated analytical method such as UV-Vis spectroscopy or HPLC.

- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for solubility determination.

Caption: Gravimetric Solubility Determination Workflow.

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